

6-Isopropylindole storage conditions sealed dark dry

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Compound Focus: 6-Isopropylindole

CAS No.: 32996-24-0

Cat. No.: S1913588

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Technical Data at a Glance

The table below summarizes the key physicochemical and storage data for **6-Isopropylindole**.

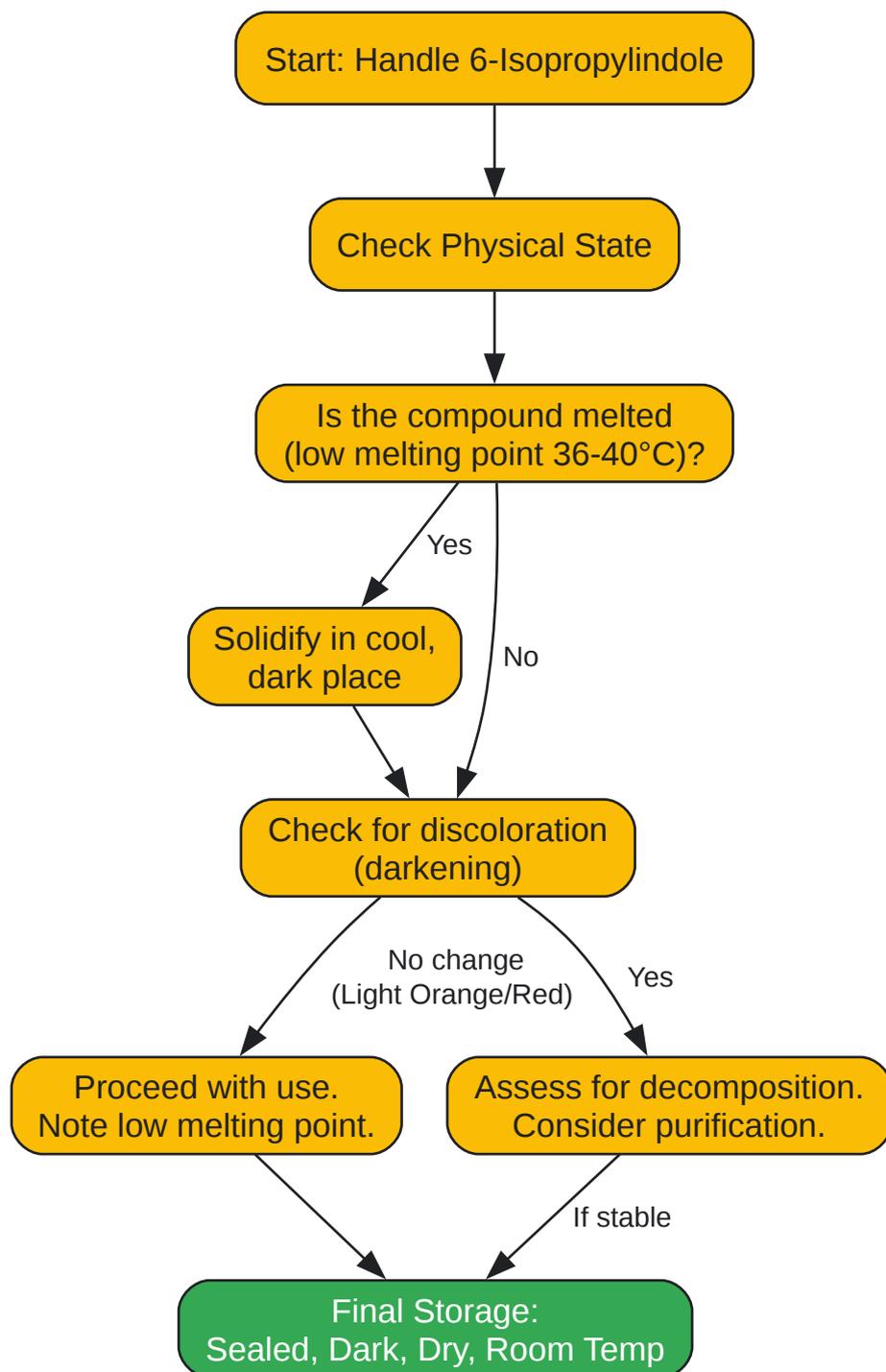
Property	Specification / Value	Source
CAS No.	32996-24-0	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₃ N	[1] [2]
Form	Low-Melting Solid	[1] [2]
Melting Point	36-40 °C (lit.)	[1] [4] [2]
Boiling Point	281.3±9.0 °C (Predicted)	[1] [2]
Recommended Storage	Keep in dark place, sealed in dry, room temperature	[3]
Solubility	Slightly soluble in Chloroform and Methanol	[1] [2]

Frequently Asked Questions & Troubleshooting

Here are solutions to common issues you might encounter when handling **6-Isopropylindole**.

- **Q1: The compound has melted or appears as a semi-solid. Has it decomposed?**
 - **A:** Not necessarily. **6-Isopropylindole** has a low melting point (36-40 °C). It can melt if exposed to ambient temperatures on a warm day or heat from handling. If the material has been stored correctly and shows no unusual discoloration, it is likely still suitable for use. Allow it to re-solidify in a cool, dark place before opening to avoid oxidation.
- **Q2: The solid has turned from light orange/red to a darker color. What should I do?**
 - **A:** Darkening suggests possible oxidation or decomposition over time. The pure compound is a light orange to light red solid [1] [2]. To prevent this, always ensure the container is tightly sealed under an inert atmosphere (e.g., nitrogen or argon) and avoid unnecessary exposure to air and light. For sensitive reactions, consider purifying the material before use.
- **Q3: What personal protective equipment (PPE) is required?**
 - **A:** The compound is classified as harmful if swallowed and may cause an allergic skin reaction [1] [4]. The recommended PPE includes:
 - **Gloves**
 - **Eye protection** (Eyeshields)
 - **Face protection** (Faceshields)
 - **An N95-type dust mask** to avoid breathing dust [4].

The following workflow outlines the key decision points for handling and storing **6-Isopropylindole** based on its properties.



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Experimental Consideration: Solubility and Weighing

The combination of the compound's properties presents specific practical challenges:

- **Weighing Difficulties:** As a low-melting solid, it can be sticky and difficult to handle and weigh accurately, especially in humid conditions.
- **Recommended Solvents:** Its slight solubility in chloroform and methanol [1] [2] suggests these are suitable solvents for preparing stock solutions. You may need to gently warm the solvent to aid dissolution, but stay well below the predicted boiling point of 281°C [1] [2].

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References

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